

Physical and chemical characteristics of Melledonal C

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Melledonal C*

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Melledonal C: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

Melledonal C is a sesquiterpenoid aryl ester, a class of natural products known for their diverse biological activities. Isolated from the mycelium of the fungus *Armillaria mellea*, this compound has garnered interest for its potential cytotoxic properties. This technical guide provides a detailed overview of the physical and chemical characteristics of **Melledonal C**, including its structure, spectroscopic data, and reported biological activities. The document further outlines the experimental protocols for its isolation, structure elucidation, and cytotoxicity assessment, offering a valuable resource for researchers in natural product chemistry, mycology, and oncology drug discovery.

Core Physical and Chemical Characteristics

Melledonal C is a complex organic molecule with the IUPAC name

[(2R,2aS,4aR,7R,7aS,7bR)-3-formyl-2a,4a,7-trihydroxy-6,6,7b-trimethyl-2,5,7,7a-tetrahydro-1H-cyclobuta[e]inden-2-yl] 3-chloro-6-hydroxy-4-methoxy-2-methylbenzoate.^[1] Its chemical and physical properties are summarized in the tables below.

Table 1: Chemical Identifiers and Molecular Properties of Melledonal C

Property	Value	Source
IUPAC Name	[(2R,2aS,4aR,7R,7aS,7bR)-3-formyl-2a,4a,7-trihydroxy-6,6,7b-trimethyl-2,5,7,7a-tetrahydro-1H-cyclobuta[e]inden-2-yl] 3-chloro-6-hydroxy-4-methoxy-2-methylbenzoate	PubChem[1]
Molecular Formula	C ₂₄ H ₂₉ ClO ₈	PubChem[1]
Molecular Weight	480.9 g/mol	PubChem[1]
CAS Number	117458-35-2	PubChem[1]
Canonical SMILES	CC1=C(C(=CC(=C1Cl)OC)O)C(=O)O[C@H]2C[C@]3([C]@@)2(C(=C[C@]4([C@H]3[O]O)C=O)O)C	PubChem[1]
InChI Key	RCBZBPPFXBBNCD-IQEKTGQSA-N	PubChem[1]

Table 2: Computed Physical and Chemical Properties of Melledonal C

Property	Value	Source
XLogP3	3.1	PubChem[1]
Hydrogen Bond Donor Count	4	PubChem[1]
Hydrogen Bond Acceptor Count	8	PubChem[1]
Rotatable Bond Count	5	PubChem[1]
Exact Mass	480.1550956	PubChem[1]
Monoisotopic Mass	480.1550956	PubChem[1]
Topological Polar Surface Area	134 Å ²	PubChem[1]
Heavy Atom Count	33	PubChem[1]
Formal Charge	0	PubChem[1]
Complexity	875	PubChem[1]

Experimental Protocols

Isolation and Structure Elucidation of Melledonal C

The isolation and structure elucidation of **Melledonal C** were first reported by Arnone et al. in 1988. The following protocol is based on their work.

2.1.1. Fungal Culture and Extraction

- Culture: *Armillaria mellea* is cultured on a suitable solid or liquid medium.
- Extraction: The mycelium is harvested and extracted with a suitable organic solvent, such as ethanol. The resulting extract is then concentrated under reduced pressure.
- Partitioning: The crude extract is partitioned between immiscible solvents (e.g., ethyl acetate and water) to separate compounds based on their polarity.

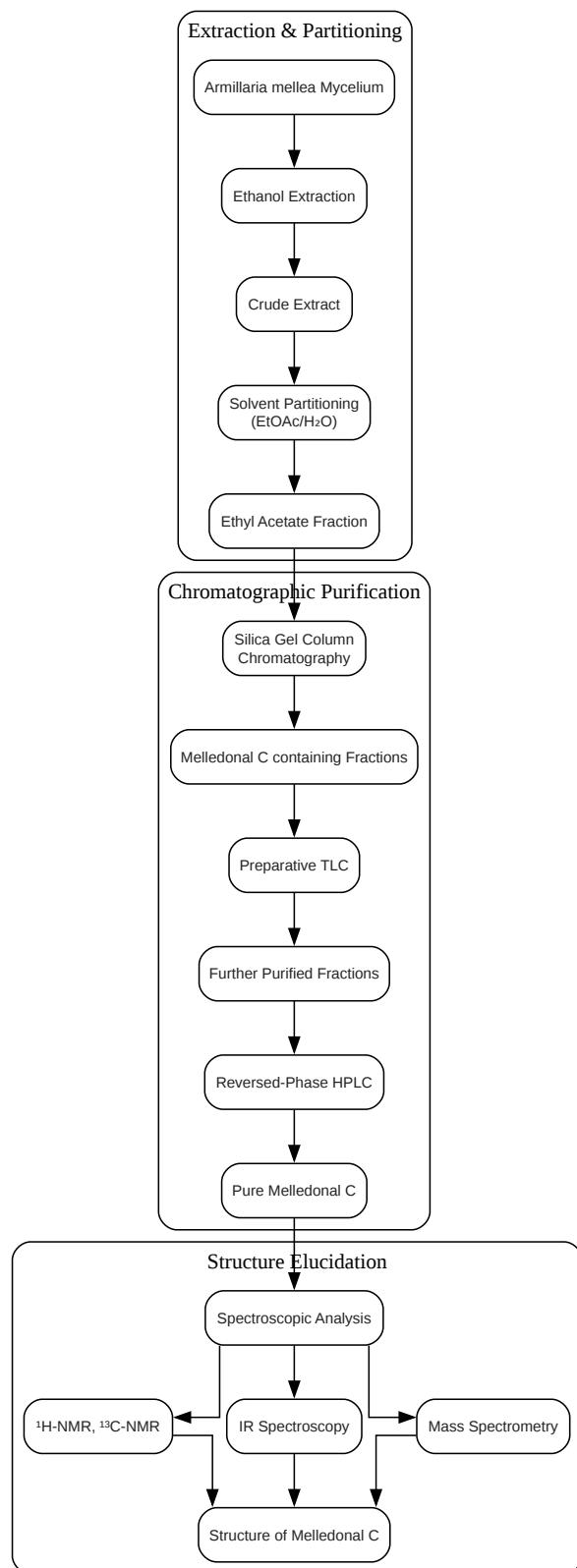
2.1.2. Chromatographic Purification

- Silica Gel Column Chromatography: The organic phase from the partitioning step is subjected to column chromatography on silica gel, eluting with a gradient of solvents (e.g., hexane-ethyl acetate) to yield several fractions.
- Preparative Thin-Layer Chromatography (PTLC): Fractions containing **Melledonal C** are further purified by preparative TLC on silica gel plates using an appropriate solvent system.
- High-Performance Liquid Chromatography (HPLC): Final purification is achieved by reversed-phase HPLC to yield pure **Melledonal C**.

2.1.3. Structure Elucidation

The structure of **Melledonal C** was determined using a combination of spectroscopic techniques:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H -NMR and ^{13}C -NMR spectra are recorded to determine the carbon-hydrogen framework of the molecule.
- Infrared (IR) Spectroscopy: IR spectroscopy is used to identify the functional groups present in the molecule, such as hydroxyl (-OH), carbonyl (C=O), and aromatic rings.
- Mass Spectrometry (MS): High-resolution mass spectrometry is used to determine the exact molecular weight and elemental composition of **Melledonal C**.



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Caption: Workflow for the isolation and structure elucidation of **Melledonal C**.

Cytotoxicity Assay

The cytotoxic activity of **Melledonal C** was evaluated against the human CCRF-CEM T-cell acute lymphoblastic leukemia cell line.^[2] The following is a general protocol for a colorimetric MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay, a standard method for assessing cell viability.

- **Cell Seeding:** Cancer cells (e.g., CCRF-CEM) are seeded into a 96-well microtiter plate at a specific density and allowed to adhere overnight.
- **Compound Treatment:** The cells are treated with various concentrations of **Melledonal C** (typically in a serial dilution) and a vehicle control (e.g., DMSO).
- **Incubation:** The plate is incubated for a specified period (e.g., 72 hours) at 37°C in a humidified atmosphere with 5% CO₂.
- **MTT Addition:** A solution of MTT is added to each well, and the plate is incubated for a further 2-4 hours. During this time, mitochondrial dehydrogenases in viable cells reduce the yellow MTT to purple formazan crystals.
- **Solubilization:** A solubilizing agent (e.g., acidified isopropanol or DMSO) is added to each well to dissolve the formazan crystals.
- **Absorbance Measurement:** The absorbance of the resulting purple solution is measured using a microplate reader at a wavelength of approximately 570 nm.
- **Data Analysis:** The absorbance values are used to calculate the percentage of cell viability relative to the vehicle control. The IC₅₀ value (the concentration of the compound that inhibits cell growth by 50%) is determined by plotting cell viability against the compound concentration.

Biological Activity

Melledonal C has been reported to exhibit cytotoxic activity against the CCRF-CEM human T-cell acute lymphoblastic leukemia cell line with an IC₅₀ value of 14.75 μM.^[2] This finding suggests that **Melledonal C** may have potential as an anticancer agent, warranting further investigation into its mechanism of action and its activity against other cancer cell lines. The

broader class of sesquiterpenoid aryl esters from *Armillaria* species has been shown to possess a range of biological activities, including antimicrobial and cytotoxic effects.^{[3][4]}

Signaling Pathways

Currently, there is no specific information available in the scientific literature regarding the signaling pathways modulated by **Melledonal C**. Further research is required to elucidate the molecular mechanisms underlying its cytotoxic effects.

Conclusion

Melledonal C is a sesquiterpenoid natural product with defined physical and chemical characteristics and demonstrated cytotoxic activity. This guide provides a foundational understanding of this compound, including detailed experimental protocols for its study. Future research should focus on elucidating its mechanism of action, exploring its activity in a broader range of biological assays, and investigating its potential for therapeutic development.

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- To cite this document: BenchChem. [Physical and chemical characteristics of Melledonal C]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15421527#physical-and-chemical-characteristics-of-melledonal-c]

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